

Navigating the Handling of DNL343: A Guide to Safety and Operational Procedures

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Compound of Interest

Compound Name:	DNL343
CAS No.:	2278265-85-1
Cat. No.:	B12390914

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For researchers, scientists, and drug development professionals, this document provides essential safety, handling, and disposal information for **DNL343**, a potent and selective brain-penetrant activator of eukaryotic initiation factor 2B (eIF2B). While **DNL343** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to ensure a safe research environment and maintain the integrity of experimental outcomes.[1]

Immediate Safety and Handling

Standard laboratory personal protective equipment (PPE) is recommended when handling **DNL343**. This includes, but is not limited to, safety glasses, a lab coat, and chemical-resistant gloves. Work should be conducted in a well-ventilated area, and direct contact with the skin or eyes should be avoided.

In the event of accidental exposure, the following first aid measures should be taken:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide respiratory support.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove any contaminated clothing.

- Eye Contact: Flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.

Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Eye Protection	Safety glasses or goggles	Protects eyes from accidental splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.

Disposal Plan

Dispose of **DNL343** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste. It is recommended to absorb solutions with an inert material and dispose of the solid waste in a sealed container. Decontaminate surfaces and equipment by washing with a suitable solvent, such as alcohol.^[1]

Experimental Protocols

Detailed methodologies for key in vivo experiments involving **DNL343** are outlined below. These protocols have been utilized to assess the efficacy of **DNL343** in models of neurodegeneration.

In Vivo Efficacy in Optic Nerve Crush (ONC) Model

This experiment evaluates the neuroprotective effects of **DNL343** in an acute injury model.

- Animal Model: Wild-type mice.
- Procedure:

- Anesthetize the mice.
- Surgically expose the optic nerve of one eye.
- Induce a crush injury to the optic nerve using fine forceps.
- **DNL343 Administration:**
 - Administer **DNL343** or a vehicle control via oral gavage.
 - Dosing is typically performed once daily, starting shortly after the ONC procedure.[\[2\]](#)[\[3\]](#)
- **Endpoint Analysis:**
 - After a set period (e.g., 2 or 14 days), euthanize the animals and collect the retinas.
 - Assess the expression of Integrated Stress Response (ISR) biomarkers, such as ATF4 and CHAC1, using techniques like qPCR.
 - Quantify retinal ganglion cell (RGC) survival through immunofluorescence staining.[\[2\]](#)

In Vivo Efficacy in eIF2B Loss-of-Function (LOF) Mouse Model

This experiment assesses the ability of **DNL343** to mitigate the effects of chronic ISR activation.

- Animal Model: eIF2B loss-of-function (LOF) mutant mice.
- **DNL343 Administration:**
 - Administer **DNL343** formulated in the rodent chow for chronic, self-administration.[\[2\]](#)
 - Alternatively, administer via once-daily oral gavage.
- **Endpoint Analysis:**
 - Monitor body weight and motor function regularly.

- Collect brain tissue to measure the expression of ISR biomarkers.
- Analyze plasma for biomarkers of neuroinflammation and neurodegeneration.[\[2\]](#)

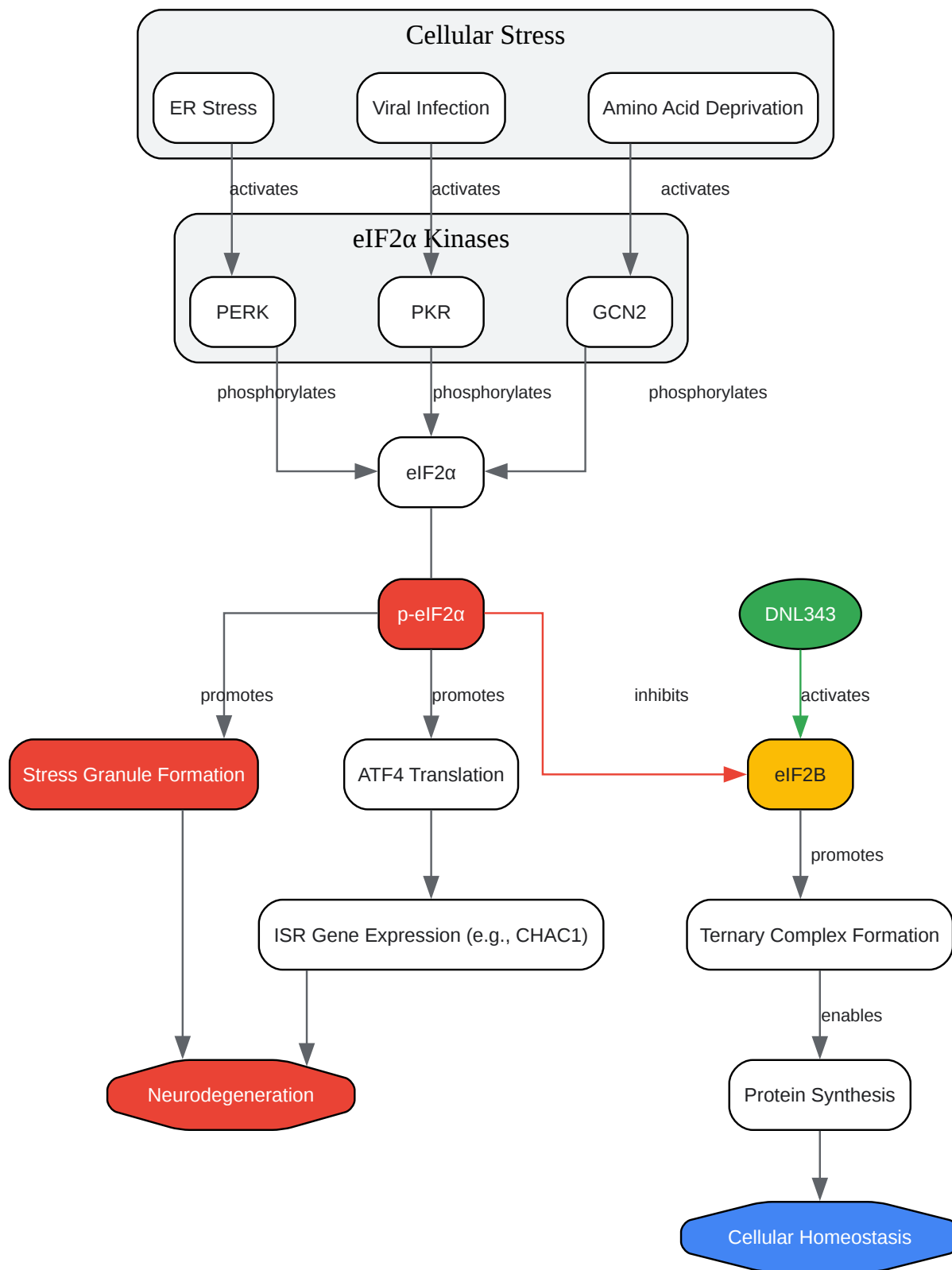
Data Presentation

The following table summarizes quantitative data from a representative in vivo study using the optic nerve crush model.

Treatment Group	Dose (mg/kg)	Endpoint	Result
Vehicle	0	ISR mRNA Markers in Retina	Upregulated after ONC
DNL343	3	Retinal Ganglion Cell Loss	Significant Reduction
DNL343	12	Retinal Ganglion Cell Loss	Significant Reduction
DNL343	12	Axonal Degeneration	Reduced

Mandatory Visualization

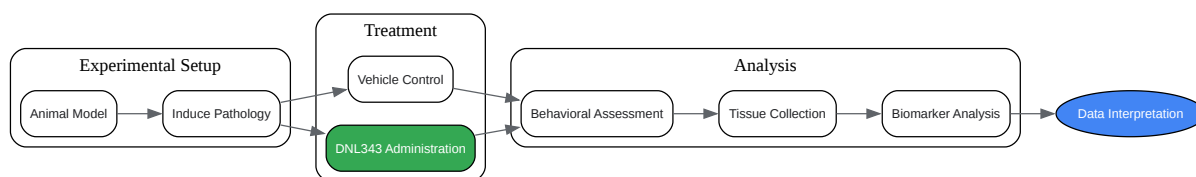
The following diagram illustrates the Integrated Stress Response (ISR) pathway and the mechanism of action of **DNL343**.



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DNL343 activates eIF2B to counteract the Integrated Stress Response.

The following diagram illustrates a typical experimental workflow for evaluating **DNL343** in an in vivo model.



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In vivo experimental workflow for **DNL343** evaluation.

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References

- 1. DNL343 is an investigational CNS penetrant eIF2B activator that prevents and reverses the effects of neurodegeneration caused by the Integrated Stress Response [elifesciences.org]
- 2. DNL343 is an investigational CNS penetrant eukaryotic initiation factor 2B activator that prevents and reverses the effects of neurodegeneration caused by the integrated stress response | eLife [elifesciences.org]
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